

2-Naphthyl Laurate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Naphthyl laurate**

Cat. No.: **B1293613**

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In-depth technical guide for researchers, scientists, and drug development professionals on the chemical properties, synthesis, and application of **2-Naphthyl Laurate** as a chromogenic substrate for enzyme activity assays.

Introduction

2-Naphthyl laurate, also known as naphthalen-2-yl dodecanoate, is an ester of 2-naphthol and lauric acid.^[1] It is a valuable biochemical reagent primarily utilized in life science research for the detection and quantification of lipase and esterase activity.^{[1][2]} The enzymatic hydrolysis of **2-Naphthyl laurate** releases 2-naphthol, a compound that can be readily detected and measured through colorimetric or amperometric methods. This property makes it a useful tool in various research applications, including enzyme kinetics, screening for enzyme inhibitors, and characterizing the substrate specificity of lipolytic enzymes.^[3]

Chemical Structure and Properties

2-Naphthyl laurate is an organic compound with a molecular formula of C₂₂H₃₀O₂ and a molecular weight of approximately 326.48 g/mol .^{[4][5]} Its structure consists of a laurate (dodecanoate) group esterified to the hydroxyl group of a 2-naphthol moiety.

Chemical Identifiers and Properties:

Property	Value
CAS Number	6343-73-3
Molecular Formula	C ₂₂ H ₃₀ O ₂
Molecular Weight	326.48 g/mol [4] [5]
Appearance	White to light yellow or light orange powder/crystal [1] [4]
Melting Point	59.0 to 63.0 °C [1]
Solubility	Soluble in toluene [1]
Synonyms	Beta-Naphthyl laurate, Lauric Acid 2-Naphthyl Ester, naphthalen-2-yl dodecanoate [6]

Synthesis of 2-Naphthyl Laurate

The synthesis of **2-Naphthyl laurate** is typically achieved through the esterification of 2-naphthol with lauric acid or its derivatives. Common synthetic approaches include:

- Direct Esterification: This method involves the reaction of 2-naphthol with lauric acid, often under reflux conditions and in the presence of a strong acid catalyst such as sulfuric acid.[\[1\]](#)
- Acid-Catalyzed Reaction: A more efficient route involves the reaction of 2-naphthol with lauric acid chloride or lauric anhydride.[\[1\]](#)

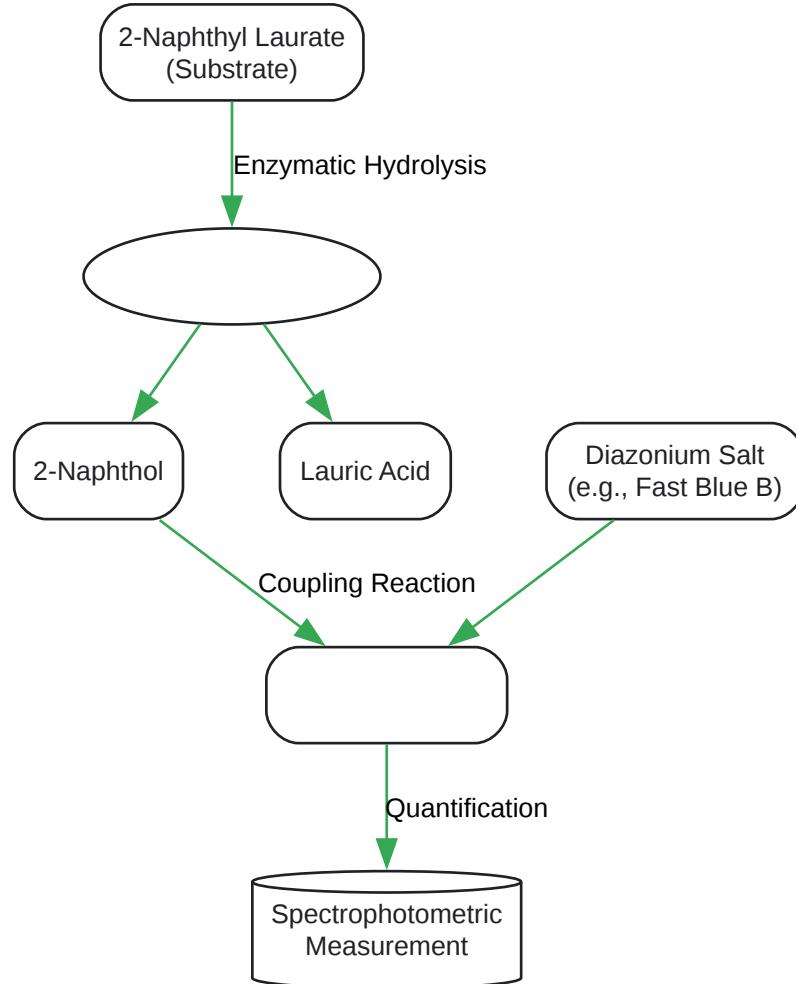
Application in Enzyme Activity Assays

The primary application of **2-Naphthyl laurate** is as a chromogenic substrate for the determination of lipase and esterase activity. The underlying principle of these assays is the enzymatic cleavage of the ester bond in **2-Naphthyl laurate**, which liberates 2-naphthol and lauric acid. The amount of 2-naphthol produced is directly proportional to the enzymatic activity and can be quantified.

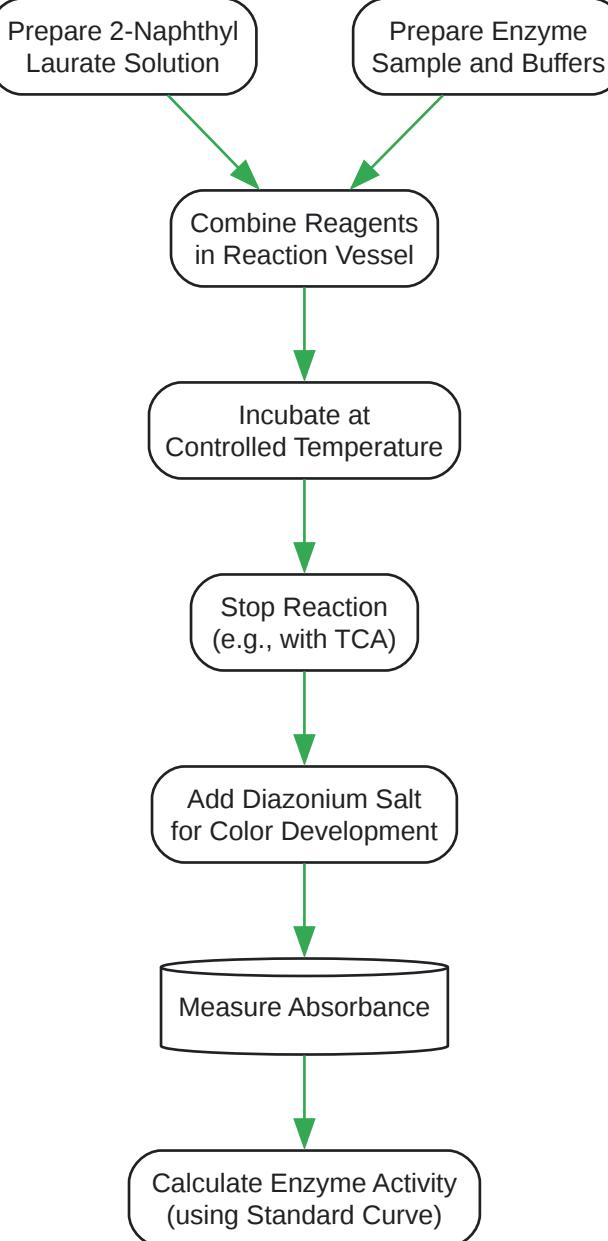
Principle of Colorimetric Detection

In colorimetric assays, the liberated 2-naphthol is coupled with a diazonium salt, such as Fast Blue B or Fast Blue BB, to form a colored azo dye.^{[3][7]} The intensity of the resulting color is measured spectrophotometrically, and the enzyme activity can be calculated by comparing the absorbance to a standard curve of known 2-naphthol concentrations.

Colorimetric Detection of Lipase/Esterase Activity



Experimental Workflow for Enzyme Assay



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- To cite this document: BenchChem. [2-Naphthyl Laurate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293613#2-naphthyl-laurate-chemical-structure-and-cas-number]

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